

Analytical Methods & Protocols: N-(4-fluorophenyl)-2,6-dimethoxybenzamide[1][2][3]

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Compound of Interest

Compound Name: *N*-(4-fluorophenyl)-2,6-dimethoxybenzamide

Cat. No.: B11175725

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Introduction & Compound Profile

N-(4-fluorophenyl)-2,6-dimethoxybenzamide is a substituted benzamide derivative characterized by a sterically hindered amide bond due to the ortho-dimethoxy substitution.[1][2][3] This structural motif is pharmacologically significant, often serving as a scaffold in agrochemicals (e.g., chitin synthesis inhibitors, herbicides like Isoxaben) and pharmaceuticals (e.g., histone acetyltransferase inhibitors).

The presence of the fluorine atom at the para-position of the N-phenyl ring enhances metabolic stability and lipophilicity, making this compound a critical target for rigorous analytical characterization during drug discovery and residue analysis.[1][2][3]

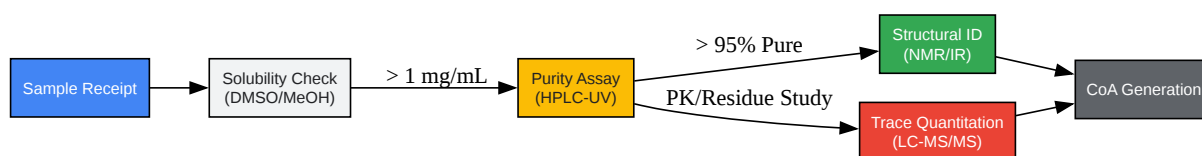
Physicochemical Profile

Property	Value (Predicted/Experimental)	Relevance
Formula	C ₁₅ H ₁₄ FNO ₃	Stoichiometry
Molecular Weight	275.28 g/mol	Mass Spectrometry
Exact Mass	275.0958	HRMS Confirmation
LogP	~2.8 - 3.2	Lipophilicity/Retention Time
pKa	~13-14 (Amide NH)	Neutral at physiological pH
Solubility	DMSO, Methanol, Acetonitrile	Sample Preparation

Core Analytical Workflows

The following protocols are designed to be self-validating. They move from bulk purity assessment (HPLC-UV) to high-sensitivity quantitation (LC-MS/MS) and structural confirmation (NMR).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Diagram 1: Analytical Decision Matrix



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Caption: Decision matrix for selecting the appropriate analytical technique based on sample concentration and study goals.

Protocol A: High-Performance Liquid Chromatography (HPLC-UV)

Objective: Purity assessment and potency assay.[\[1\]](#)[\[2\]](#)[\[3\]](#) Scope: Raw material release, stability testing.

System Configuration

- Instrument: HPLC or UHPLC system with Diode Array Detector (DAD).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus or Waters XBridge), 4.6 x 150 mm, 3.5 μ m or 5 μ m.
 - Rationale: The 2,6-dimethoxy group creates steric bulk; a standard C18 provides sufficient hydrophobic interaction for separation from synthesis precursors (e.g., 4-fluoroaniline).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Wavelength: 254 nm (primary), 210 nm (secondary for impurities).

Mobile Phase Preparation[\[1\]](#)

- Mobile Phase A: 0.1% Formic Acid in Water (Milli-Q grade).[\[1\]](#)[\[3\]](#)
- Mobile Phase B: Acetonitrile (HPLC Grade).[\[4\]](#)
 - Note: Formic acid suppresses silanol activity, improving peak shape for the amide.

Gradient Method

Time (min)	% Mobile Phase A	% Mobile Phase B	Flow Rate (mL/min)
0.0	90	10	1.0
2.0	90	10	1.0
15.0	10	90	1.0
18.0	10	90	1.0
18.1	90	10	1.0
23.0	90	10	1.0

System Suitability Tests (SST)

To ensure data integrity, the following criteria must be met before analyzing samples:

- Retention Time: $\sim 10.5 \pm 0.5$ min (varies by column dimension).

- Tailing Factor:

(Amides can tail; if

, increase buffer strength).

- Precision: RSD

0.5% for 5 replicate injections of Standard.

Protocol B: LC-MS/MS Bioanalysis

Objective: High-sensitivity quantitation in biological matrices (plasma, tissue).[\[1\]](#)[\[2\]](#)[\[3\]](#) Scope: Pharmacokinetics (PK), residue analysis.

Mass Spectrometry Parameters

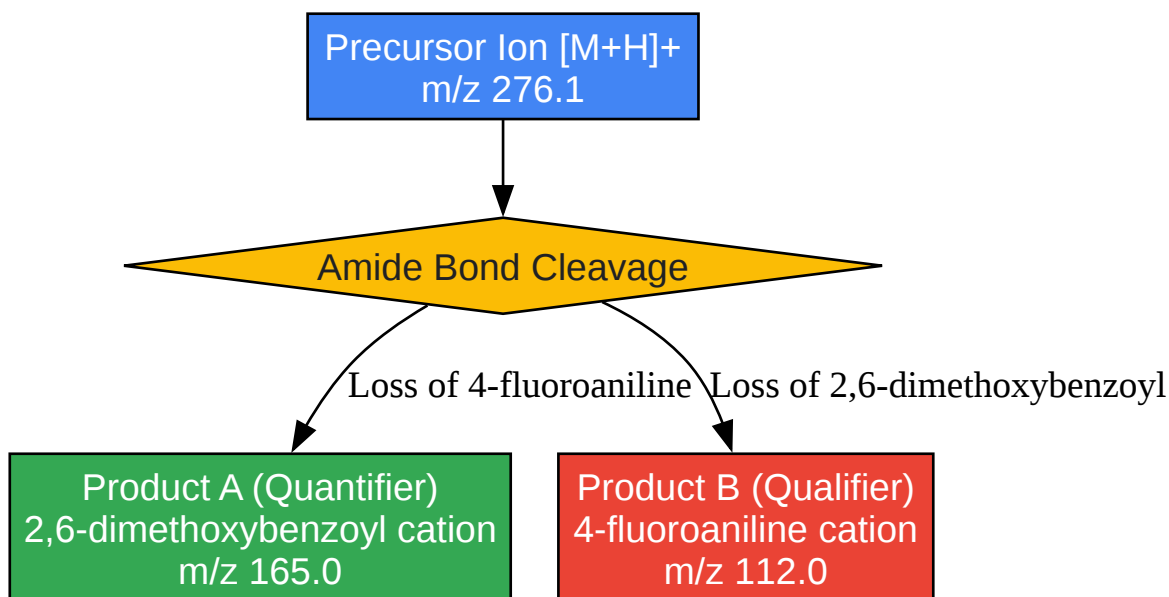
- Ionization: Electrospray Ionization (ESI), Positive Mode.[\[4\]](#)
- Rationale: The amide nitrogen and methoxy oxygens are proton-acceptors.[\[3\]](#)
- Precursor Ion: $[M+H]^+ = 276.1$ m/z.

MRM Transition Optimization

The fragmentation pattern is driven by the cleavage of the amide bond.

- Primary Transition (Quantifier): 276.1
165.0 (2,6-dimethoxybenzoyl cation).[\[3\]](#)
- Secondary Transition (Qualifier): 276.1
112.0 (4-fluoroaniline fragment).[\[1\]](#)[\[3\]](#)

Diagram 2: Fragmentation Logic



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Caption: Predicted ESI+ fragmentation pathway for MRM transition selection.

Sample Preparation (Protein Precipitation)

- Aliquot: Transfer 50 μ L of plasma/sample into a 1.5 mL tube.
- Internal Standard: Add 10 μ L of IS solution (e.g., N-(4-chlorophenyl)-2,6-dimethoxybenzamide or deuterated analog).
- Precipitation: Add 200 μ L cold Acetonitrile. Vortex for 30 sec.
- Centrifugation: 10,000 x g for 10 min at 4°C.
- Injection: Transfer supernatant to vial; inject 2-5 μ L.

Protocol C: Structural Confirmation (NMR)

Objective: Verification of chemical structure.^{[5][6]}

H-NMR (400 MHz, DMSO-)

- Amide Proton (NH): Singlet,

10.0 - 10.5 ppm.[\[1\]](#)[\[3\]](#) (Deshielded by carbonyl).

- Aromatic Protons (Benzoyl):

- Triplet (

- ~7.3 ppm, H-4 position).[\[1\]](#)[\[3\]](#)

- Doublet (

- ~6.7 ppm, H-3,5 positions).[\[3\]](#)

- Aromatic Protons (Fluoro-phenyl):

- Multiplets (

- 7.6 - 7.8 ppm) showing H-F coupling.[\[1\]](#)[\[3\]](#)

- Methoxy Groups: Singlet,

- 3.7 - 3.8 ppm (Integration 6H).[\[1\]](#)[\[3\]](#)

F-NMR

- Signal: Single peak at

- 115 to -120 ppm (typical for 4-fluoroaniline derivatives).[\[1\]](#)[\[2\]](#)[\[3\]](#)

References

- Benzamide Synthesis & Properties

- Title: Synthesis and biological evalu

- Source:Journal of Medicinal Chemistry / PubChem Compound Summary.

- URL:[\[Link\]](#) (General reference for benzamide structures).

- Analytical Methods for Benzamides

- Title: Development of analytical strategies using U-HPLC-MS/MS for the quantification of micropollutants (Benzamide herbicides).

- Source:Springer / VLIZ[3]
- URL:[[Link](#)][1][3]
- Biological Activity Context
 - Title: Quantitative structure–activity relationship of 2,6-dimethoxy-N-(3-(4-substituted phenyl)isoxazol-5-yl)benzamide for the inhibition of chitin synthesis.[1][2][3][7]
 - Source:Pesticide Biochemistry and Physiology
 - URL:[[Link](#)][1][3]
- Crystal Structure & Characterization
 - Title: Synthesis, crystal structure and Hirshfeld surface analysis of N-(4-fluorophenyl)-N-isopropyl-2-(methylsulfonyl)
 - Source:IUCrD
 - URL:[[Link](#)]

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- To cite this document: BenchChem. [Analytical Methods & Protocols: N-(4-fluorophenyl)-2,6-dimethoxybenzamide[1][2][3]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11175725/docs#analytical-methods-protocols-n-4-fluorophenyl-2-6-dimethoxybenzamide-1-2-3>]

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